

Technical Guide: N-Acetyl Sulfadiazine-13C6

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Compound of Interest

Compound Name: *N-Acetyl Sulfadiazine-13C6*

Cat. No.: *B564964*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Acetyl Sulfadiazine-13C6**, a stable isotope-labeled internal standard crucial for pharmacokinetic and metabolic research involving the antibiotic sulfadiazine.

Chemical Identity and Properties

N-Acetyl Sulfadiazine-13C6 is the isotopically labeled form of N-Acetyl Sulfadiazine, the primary metabolite of the sulfonamide antibiotic, Sulfadiazine. The six carbon atoms on the phenyl ring are replaced with Carbon-13 isotopes, making it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the unlabeled analyte but is distinguishable by its mass.

Chemical Identifiers

The following table summarizes the key identifiers for **N-Acetyl Sulfadiazine-13C6**.

Identifier	Value	Citation
CAS Number	1217089-17-2	[1][2][3][4]
Unlabeled CAS Number	127-74-2	[4][5][6]
Molecular Formula	C ₆ ¹³ C ₆ H ₁₂ N ₄ O ₃ S	[1][3][4]
IUPAC Name	N-[4-(pyrimidin-2-ylsulfamoyl) (1,2,3,4,5,6- ¹³ C ₆)cyclohexa- 1,3,5-trien-1-yl]acetamide	[6][7]
Synonyms	N-[4-[(2-Pyrimidinylamino)sulfonyl]phenyl- ¹³ C ₆]acetamide, N4-Acetylsulfadiazine- ¹³ C ₆ , 4'-(2-Pyrimidinylsulfamoyl)acetanilide- ¹³ C ₆	[1][4][5]

Physicochemical Data

This table outlines the key physical and chemical properties of **N-Acetyl Sulfadiazine-¹³C₆**.

Property	Value	Citation
Molecular Weight	298.27 g/mol	[1][3][4][5]
Monoisotopic Mass	298.08314044 Da	[7]
Purity	≥98%	[8]
Isotopic Enrichment	≥99 atom % ¹³ C	[8]
Appearance	Neat (solid)	[4]
Solubility	DMSO (Slightly), Methanol (Slightly)	[9]
Computed XLogP3-AA	-0.2	[7]

Synthesis and Metabolism

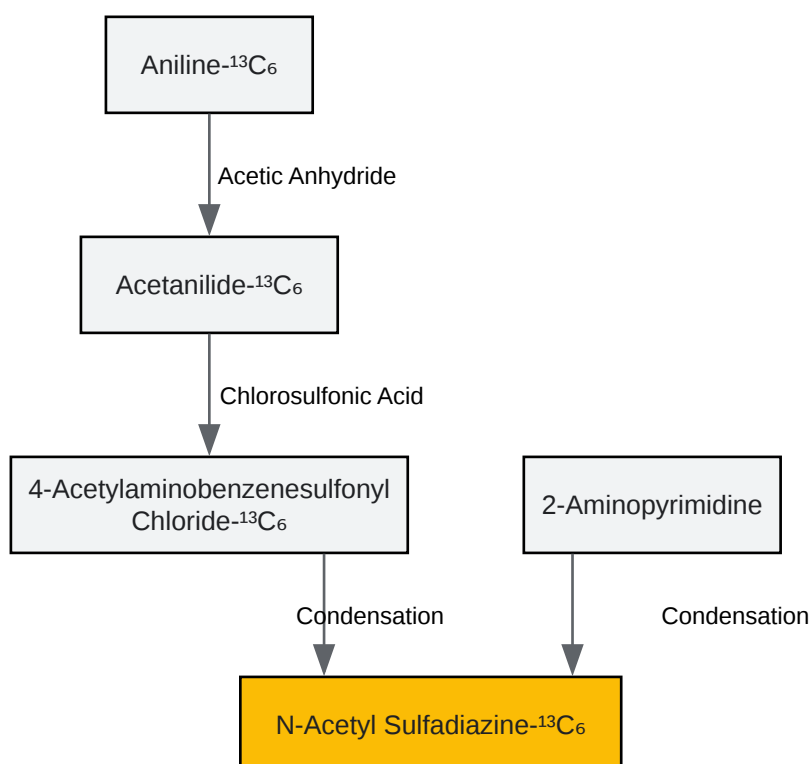
General Synthesis Pathway

While the specific, proprietary synthesis protocol for the $^{13}\text{C}_6$ labeled compound is not publicly available, the general synthesis of N-acetylated sulfonamides provides a likely pathway. The synthesis of the parent drug, sulfadiazine, typically concludes with a hydrolysis step to remove the acetyl group. To produce N-Acetyl Sulfadiazine, this final step is omitted.

The process generally involves:

- Acetylation of Aniline: Aniline is acetylated using acetic anhydride to form acetanilide.
- Chlorosulfonation: The acetanilide reacts with chlorosulfonic acid to produce 4-acetylamino benzenesulfonyl chloride.[\[10\]](#)
- Condensation: The resulting sulfonyl chloride is reacted with 2-aminopyrimidine. This condensation reaction links the two main fragments of the molecule.[\[10\]](#)

The $^{13}\text{C}_6$ labeling would be introduced by starting with an appropriately labeled aniline derivative.

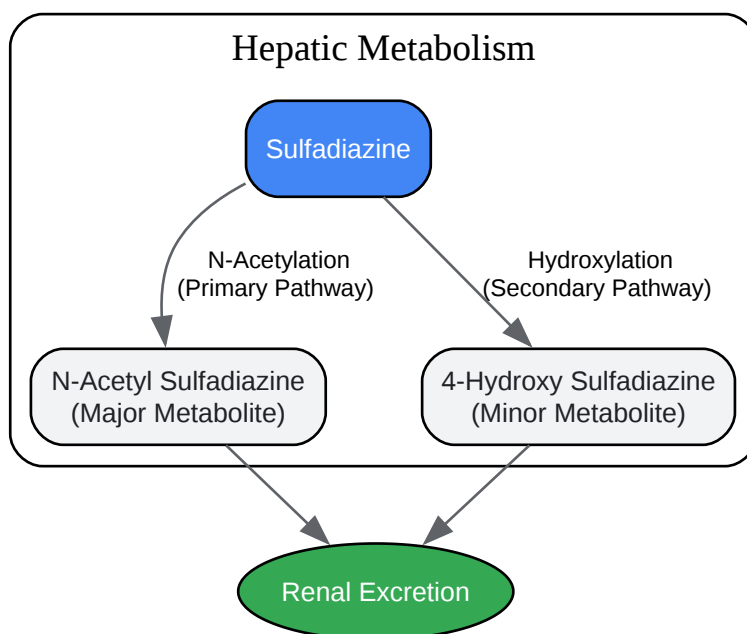


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Caption: General synthesis pathway for N-Acetyl Sulfadiazine- $^{13}\text{C}_6$.

Metabolic Pathway

In biological systems, sulfadiazine is primarily metabolized in the liver via N-acetylation to form N-Acetyl Sulfadiazine.[5] This reaction is a major pathway for the detoxification and elimination of the drug.[11][12] A secondary, less prominent metabolic route is hydroxylation.[11][12] The resulting acetylated metabolite is then excreted.



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Caption: Metabolic fate of Sulfadiazine in the body.

Experimental Protocols and Applications

N-Acetyl Sulfadiazine- $^{13}\text{C}_6$ is intended for laboratory and research use only.[2] Its primary application is as an internal standard for the accurate quantification of N-Acetyl Sulfadiazine in biological matrices like plasma, muscle, and other tissues.[13]

Methodology: Analyte Quantification using LC-MS/MS

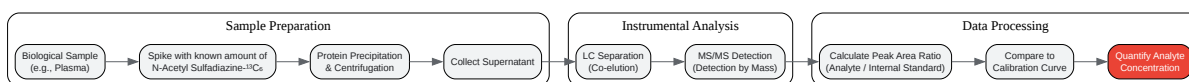
The use of a stable isotope-labeled internal standard is critical for correcting variations in sample preparation (e.g., protein precipitation, extraction) and instrument response (e.g., ion suppression/enhancement in mass spectrometry).[13]

Objective: To accurately measure the concentration of N-Acetyl Sulfadiazine in a biological sample (e.g., plasma).

Protocol Outline:

- Sample Preparation:
 - Thaw biological samples (e.g., plasma, tissue homogenate).
 - Aliquot a precise volume of the sample into a microcentrifuge tube.
 - Add a known concentration of the internal standard, **N-Acetyl Sulfadiazine- $^{13}\text{C}_6$** .
 - Perform protein precipitation by adding a solvent like acetonitrile or methanol. Vortex to mix.
 - Centrifuge the sample to pellet the precipitated proteins.
 - Transfer the supernatant containing the analyte and internal standard to a clean tube or HPLC vial.
 - Evaporate the solvent and reconstitute in a mobile phase-compatible solution if necessary.
- LC-MS/MS Analysis:
 - Inject the prepared sample into an HPLC or UPLC system coupled to a tandem mass spectrometer (MS/MS).
 - The analyte and the $^{13}\text{C}_6$ -labeled internal standard will co-elute from the chromatography column but will have different mass-to-charge (m/z) ratios.
 - The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both the unlabeled analyte and the labeled internal standard (Multiple Reaction Monitoring or MRM mode).

- Data Analysis:
 - Create a calibration curve using standards with known concentrations of unlabeled N-Acetyl Sulfadiazine and a fixed concentration of the internal standard.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard for each standard and sample.
 - Determine the concentration of N-Acetyl Sulfadiazine in the unknown samples by interpolating their peak area ratios against the calibration curve.



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Caption: Experimental workflow for quantification using a labeled internal standard.

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References

1. pharmaffiliates.com [pharmaffiliates.com]
2. clinivex.com [clinivex.com]
3. pharmaffiliates.com [pharmaffiliates.com]
4. N-Acetyl Sulfadiazine-13C6 | LGC Standards [lgcstandards.com]
5. scbt.com [scbt.com]
6. N-Acetyl Sulfadiazine-13C6 | LGC Standards [lgcstandards.com]

- 7. N-Acetyl Sulfadiazine-13C6 | C12H12N4O3S | CID 46780050 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. biocompare.com [biocompare.com]
- 9. bocsci.com [bocsci.com]
- 10. echemcom.com [echemcom.com]
- 11. Pharmacokinetics, metabolism, and renal excretion of sulfadimidine and its N4-acetyl and hydroxy metabolites in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Pharmacokinetics and renal clearance of sulphadimidine, sulphamerazine and sulphadiazine and their N4-acetyl and hydroxy metabolites in pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. N-Acetyl Sulfadiazine Reference Standard|RUO [benchchem.com]
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